

Tranilast sodium vs other anti-allergic agents mechanism

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Compound Focus: Tranilast sodium

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Mechanism of Action Comparison

Drug Name	Primary Molecular Targets	Key Mechanisms of Action	Therapeutic Applications
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| **Tranilast** | • TGF- β signaling pathway • Steryl-sulfatase (STS) • Histamine H1 Receptor • Hematopoietic Prostaglandin D Synthase (HPGDS) [1] | • Inhibits TGF- β release and signaling; suppresses collagen synthesis & fibroblast proliferation [2] [3] [4] • Stabilizes mast cells; inhibits histamine & chemical mediator release [2] [5] • Inhibits cytokine production (e.g., TNF- α) and cysteinyl leukotriene release from mast cells [6] | • Allergic disorders (asthma, rhinitis, conjunctivitis) [2] [1] • Keloids & hypertrophic scars [2] [1] • Anti-fibrosis (renal, cardiac) [2] [5] [3] | | **Classic Mast Cell Stabilizers (e.g., Cromolyn, Lodoxamide, Nedocromil)** | *Not fully specified in search results* | • Primarily blocks mast cell degranulation [7] • Inhibits allergen-induced inflammatory cell infiltration (e.g., eosinophils) [7] • Reduces mRNA expression of pro-inflammatory cytokines (IL-1 β , TNF- α) in conjunctiva [7] | • Allergic conjunctivitis [7] • Bronchial asthma | | **Resveratrol (Natural Polyphenol)** | *Multiple, not fully specified* | • Inhibits IgE, 48/80, and substance P-dependent mast cell degranulation [6] • Attenuates substance P-dependent increases in intracellular calcium [6] • Blocks cytokine (TNF) and **potently inhibits cysteinyl leukotriene** production [6] | • Investigated for allergic diseases; shows comparable or greater potency than Tranilast in some studies [6] |

Experimental Data and Protocols

For researchers, the key experimental findings and methodologies from the literature are summarized below.

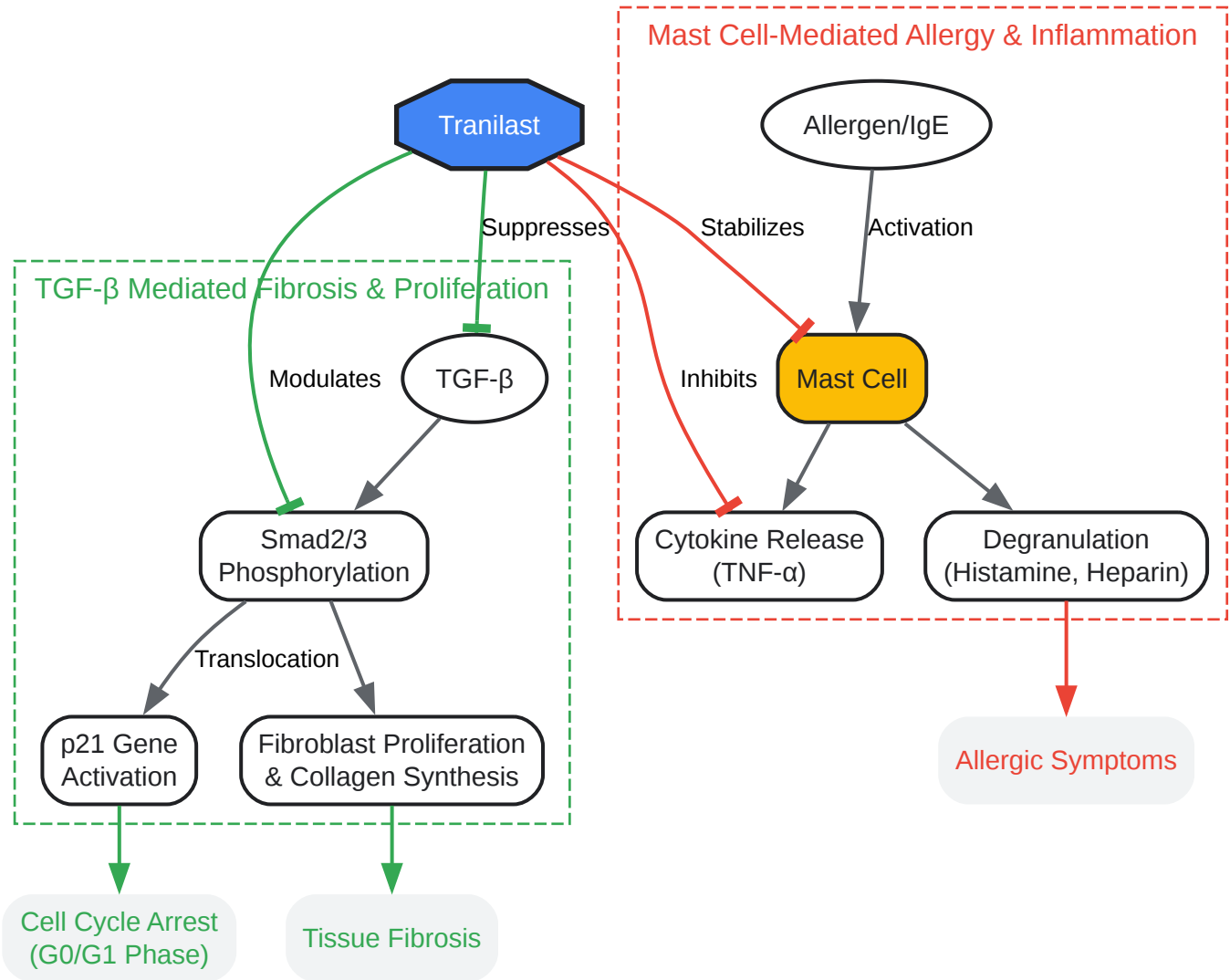
Experimental Context	Key Findings	Cited Experimental Protocols
<p> Mast Cell Activation (LAD2 & CD34+-derived human mast cells) [6] • Tranilast (10 µg/mL) inhibited IgE/anti-IgE-induced degranulation by 19% ($p < 0.03$) [6]. • Reduced substance P-induced TNF production by 46% [6]. • Resveratrol showed greater efficacy, inhibiting the same by 39% and 65%, respectively [6]. </p> <p>• Degranulation Assay: Measured by β-hexosaminidase release [6]. • Cytokine Measurement: TNF and MCP-1 levels measured by ELISA [6]. • Calcium Imaging: Fura-2 Ca^{2+} imaging employed to measure intracellular calcium levels [6]. Renal Interstitial Fibrosis (Rat model of Diabetic Kidney Disease) [5] </p> <p>• Tranilast (200 & 400 mg/kg/day) dose-dependently prevented renal interstitial fibrosis and mast cell infiltration [5]. • Downregulated expression of fibrosis markers (Fibronectin, Collagen I) and the SCF/c-kit pathway [5]. • Animal Model: Sprague-Dawley rats with STZ-induced diabetes [5]. • Fibrosis Evaluation: Masson's trichrome staining of kidney tissues [5]. • Mast Cell Infiltration: Measured by toluidine blue staining and C3aR immunohistochemistry (IHC) [5]. • Gene/Protein Expression: mRNA levels detected by RT-qPCR; protein by Western Blot and IHC [5]. Vascular Restenosis (Human keratinocyte - HaCaT cell line) [4] </p> <p>• Tranilast induced p21 gene expression, arresting cell growth at the G0/G1 phase [4]. • Activated p21 via the TGF-β response element in its promoter and induced phosphorylation of Smad2 [4]. </p> <p>• Promoter Activity: Serial deletion and mutational analysis of the p21 promoter linked to a luciferase reporter gene [4]. • Signaling Pathway: Transfection with a dominant-negative TGF-β receptor ($\Delta kT\beta RII$) to confirm pathway specificity [4]. • Cell Proliferation: MTT assay to determine cell numbers [4]. </p>		

Signaling Pathway Visualizations

The following diagrams illustrate the key molecular pathways of Tranilast, generated using Graphviz DOT language.

Tranilast in Mast Cell-Mediated Allergy and Fibrosis

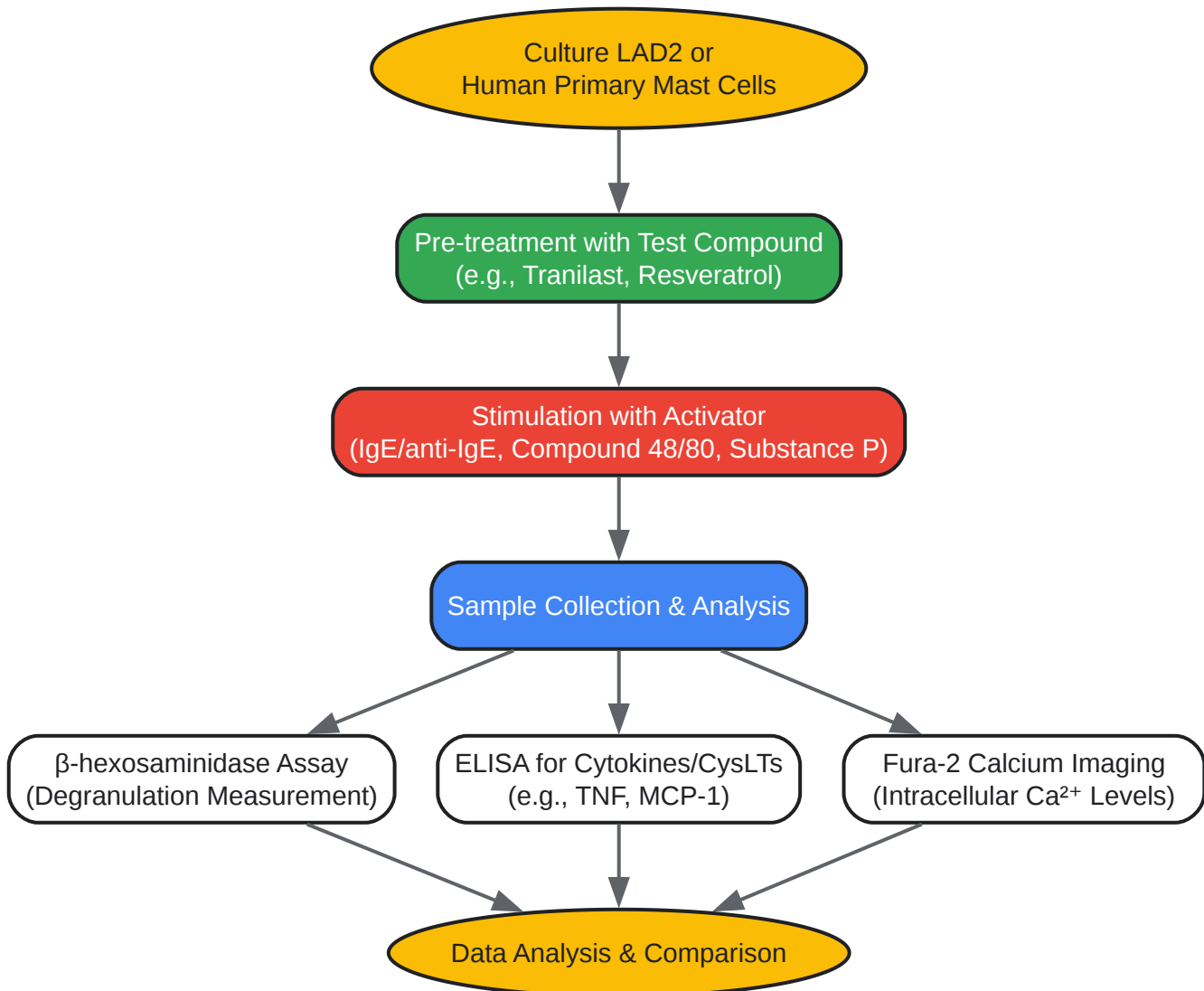
The diagram below summarizes the dual role of Tranilast in inhibiting both mast cell-mediated allergic responses and the TGF- β -driven fibrotic process [2] [6] [5].



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Experimental Workflow for Mast Cell Inhibition Study

This flowchart outlines a typical experimental protocol for comparing the inhibitory effects of anti-allergic agents on mast cells, as described in the research [6].



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Key Insights for Researchers

- **Broad-Spectrum Potential:** Tranilast's unique targeting of the **TGF-β pathway** positions it as a strong candidate for treating fibrotic diseases and conditions involving pathological scarring, far beyond the scope of classic anti-allergics [2] [4].
- **Context-Dependent Efficacy:** Its effectiveness can be highly dependent on timing and context, as seen in cardiac remodeling studies where late-onset treatment post-MI showed no benefit despite its anti-fibrotic properties [3].
- **Comparative Research Value:** Using Tranilast as a benchmark in experiments, especially when exploring new compounds like resveratrol, can provide clear, comparative data on potency and mechanistic differences [6].

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References

1. : Uses, Interactions, Tranilast of Action | DrugBank Online Mechanism [go.drugbank.com]
2. : a review of its therapeutic applications Tranilast [pubmed.ncbi.nlm.nih.gov]
3. Experimental and Therapeutic Medicine [spandidos-publications.com]
4. Transcriptional activation of p21 by Tranilast is mediated via... [pmc.ncbi.nlm.nih.gov]
5. prevents renal interstitial fibrosis by blocking mast cell... Tranilast [spandidos-publications.com]
6. of the inhibitory effects of resveratrol and Comparison on IgE... tranilast [aacijournal.biomedcentral.com]
7. effectiveness and molecular pharmacological... Comparative [pubmed.ncbi.nlm.nih.gov]

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